

Spectroscopic data for 2-Methylbenzenethiol (NMR, IR, Mass Spec)

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Compound of Interest

Compound Name: *2-Methylbenzenethiol*

Cat. No.: *B091028*

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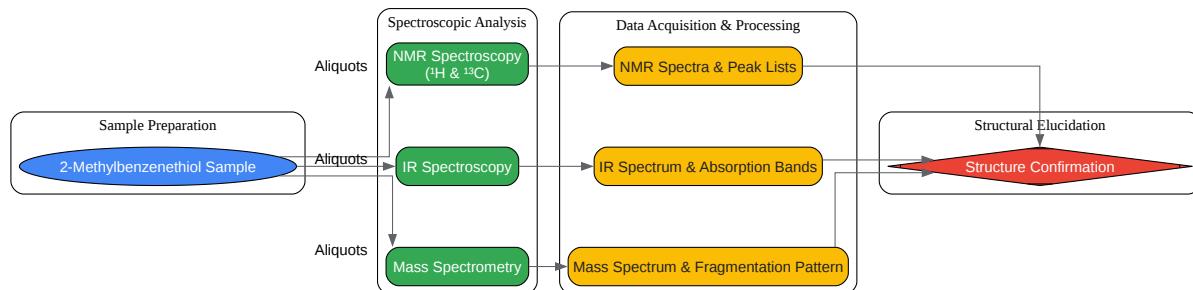
Spectroscopic Data for 2-Methylbenzenethiol: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the key spectroscopic data for **2-Methylbenzenethiol** (also known as o-toluenethiol), a compound of interest in various chemical and pharmaceutical research domains. The following sections present detailed Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, alongside experimental protocols and visual representations to facilitate a deeper understanding of its structural characteristics.

Molecular Structure and Spectroscopic Analysis Workflow

The structural analysis of **2-Methylbenzenethiol** involves a multi-faceted spectroscopic approach. The general workflow, from sample preparation to data interpretation, is outlined below.



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